

How to avoid the "hook effect" with JPS036.

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: JPS036

Cat. No.: B12398930

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JPS036 Technical Support Center

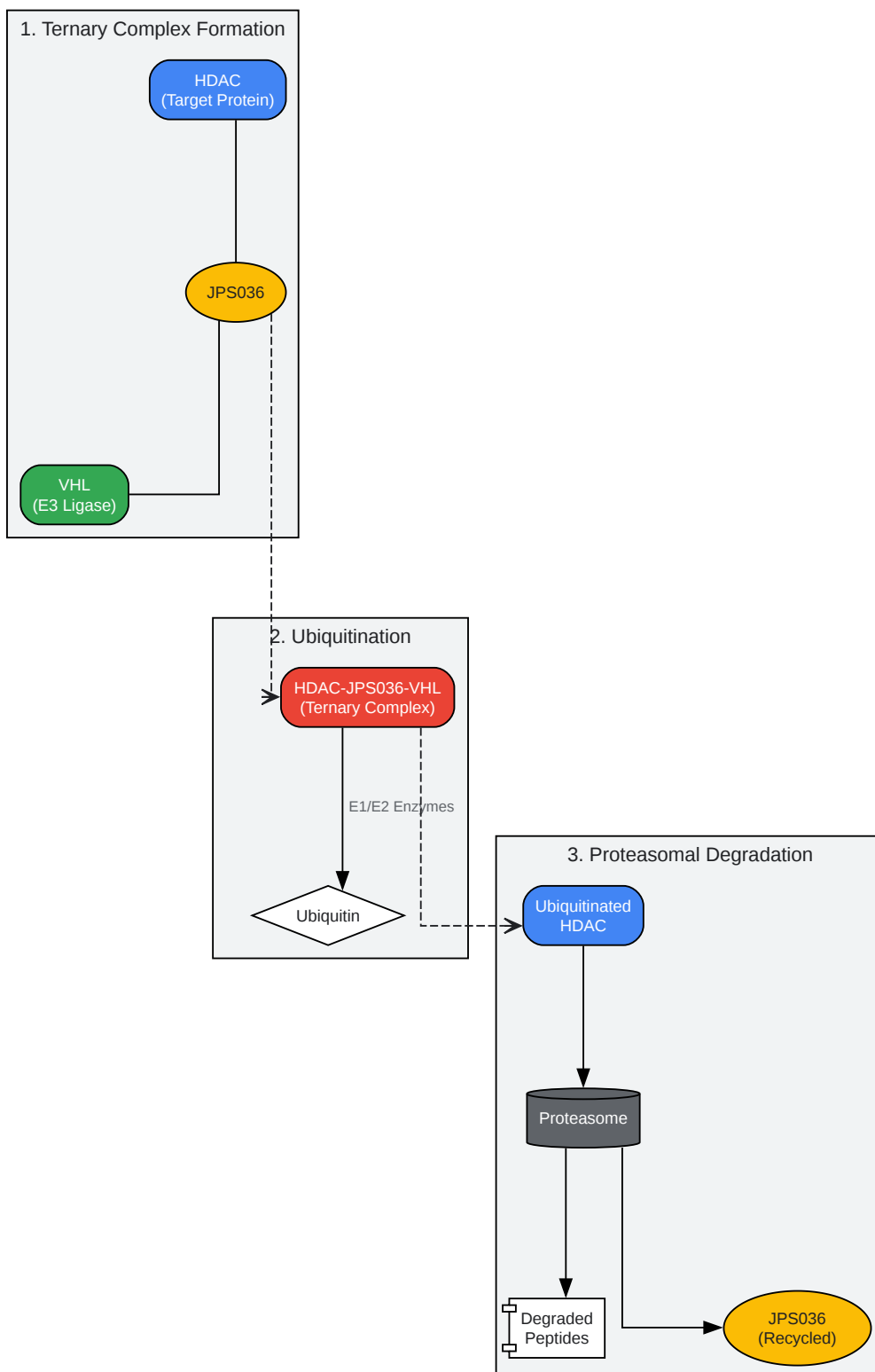
This guide provides researchers, scientists, and drug development professionals with essential information for using **JPS036**, a PROTAC® (Proteolysis Targeting Chimera) designed to degrade Class I Histone Deacetylases (HDACs). Here you will find answers to frequently asked questions and troubleshooting advice to ensure the success of your experiments, with a specific focus on avoiding concentration-dependent artifacts like the "hook effect."

Frequently Asked Questions (FAQs)

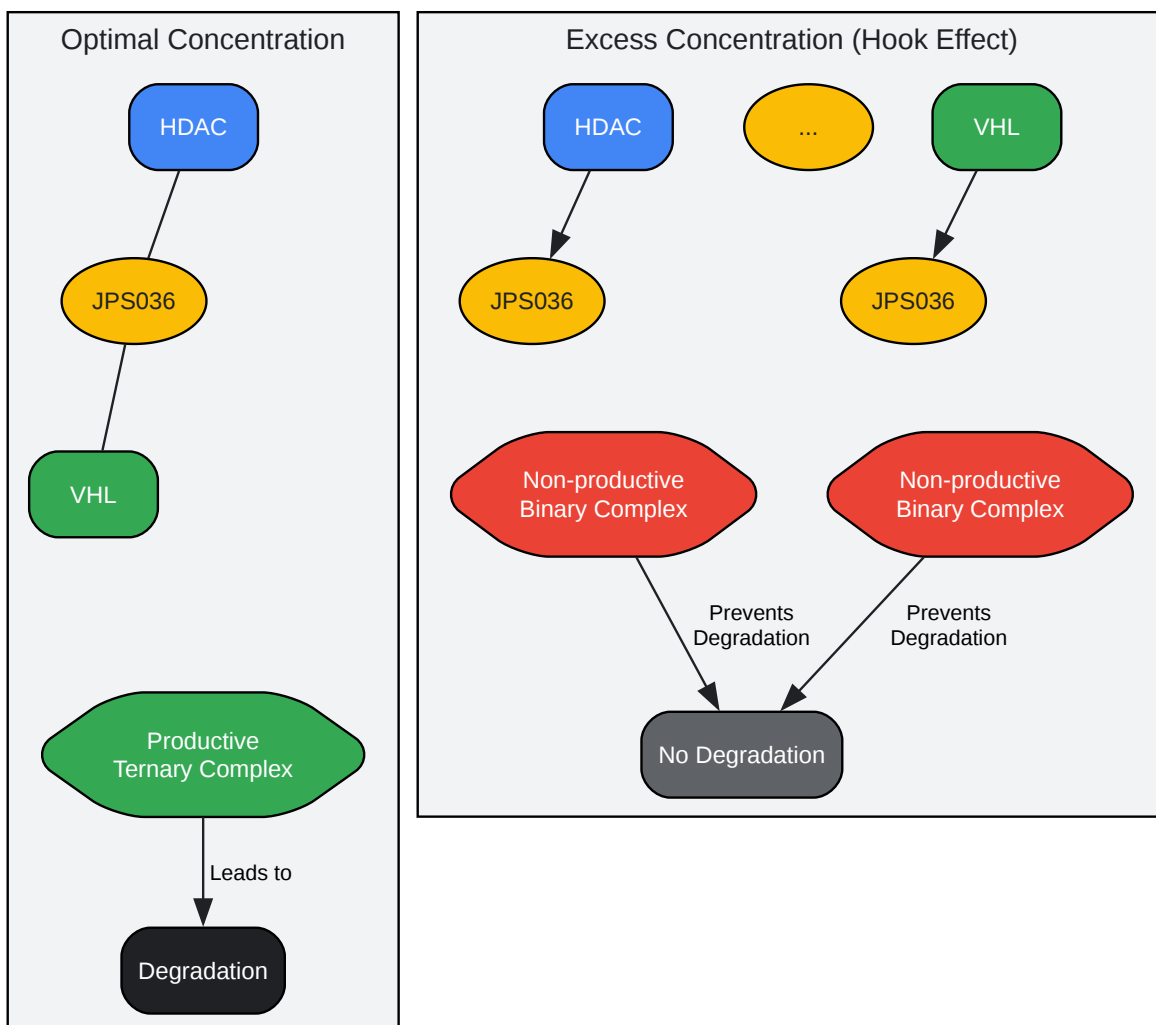
Q1: What is **JPS036** and what is its mechanism of action?

JPS036 is a selective, benzamide-based PROTAC that induces the degradation of Class I HDACs.^[1] Unlike traditional inhibitors that only block the enzymatic activity of a protein, PROTACs eliminate the target protein entirely. **JPS036** is a bifunctional molecule: one end binds to an HDAC protein (the protein of interest), and the other end binds to the Von Hippel-Lindau (VHL) E3 ubiquitin ligase. This proximity induces the E3 ligase to tag the HDAC with ubiquitin, marking it for destruction by the cell's proteasome.^{[2][3]} This catalytic process allows substoichiometric concentrations of **JPS036** to achieve significant and long-lasting protein degradation.^[2]

JPS036 Mechanism of Action



The PROTAC Hook Effect Mechanism



Troubleshooting Workflow for Suboptimal Degradation

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References

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